

Comprehensive Characterization Guide: 1-(2,3-Dimethylphenyl)piperazine Hydrochloride[1]

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Compound of Interest

Compound Name: 1-(2,3-Dimethylphenyl)piperazine
hydrochloride

CAS No.: 80836-96-0

Cat. No.: B3038212

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Executive Summary

1-(2,3-Dimethylphenyl)piperazine hydrochloride (1-(2,3-DMPP) HCl) is a critical pharmacophore in medicinal chemistry, particularly as a ligand for serotonin (5-HT) receptors. While the free base offers lipophilicity for blood-brain barrier penetration, the hydrochloride salt is the standard for solid-state stability, aqueous solubility, and formulation.

This guide outlines the definitive characterization workflow for the HCl salt, comparing its physicochemical performance against its free base alternative. It provides actionable protocols for structural elucidation (XRD), thermal analysis, and spectroscopic validation.

Part 1: Structural & Physicochemical Characterization[2]

Crystal Structure Analysis (SC-XRD)

The gold standard for confirming the 2,3-substitution pattern (distinguishing it from the 2,4- or 2,6-isomers) is Single Crystal X-Ray Diffraction (SC-XRD).

Expected Structural Motifs: Based on homologous phenylpiperazine salts, 1-(2,3-DMPP) HCl typically crystallizes with the following features:

- **Piperazine Conformation:** The piperazine ring adopts a chair conformation to minimize steric strain.
- **Protonation Site:** Protonation occurs at the secondary amine (N4), forming a cation.
- **H-Bonding Network:** A robust charge-assisted hydrogen bond network () stabilizes the lattice. This interaction is the primary driver for the salt's high melting point compared to the free base.

Spectroscopic Validation (NMR)

Nuclear Magnetic Resonance validates the regiochemistry of the methyl groups.

Diagnostic Signals (400 MHz, DMSO-d6):

- 2.15 - 2.25 ppm (s, 6H): Two distinct or overlapping singlets corresponding to the methyl groups at positions 2 and 3 of the phenyl ring.
- 3.00 - 3.20 ppm (m, 4H): Piperazine methylene protons adjacent to the phenyl ring (N1).
- 6.80 - 7.10 ppm (m, 3H): Aromatic protons. The 2,3-substitution pattern creates a specific splitting pattern (typically two doublets and a triplet or a multiplet depending on resolution).
- 9.00+ ppm (br s): Ammonium protons (), exchangeable with .

Thermal Analysis (DSC/TGA)

- **Melting Point:** The HCl salt exhibits a high melting point, reported in the range of 297–300°C (decomposition), significantly higher than the free base.
- **Purity Check:** A sharp endotherm in Differential Scanning Calorimetry (DSC) confirms crystalline purity. Broadening indicates amorphous content or residual solvent.

Part 2: Performance Comparison (HCl Salt vs. Free Base)

The choice between the hydrochloride salt and the free base is dictated by the stage of drug development. The HCl salt is superior for storage and handling, while the free base is often the active species for organic synthesis or biological membrane permeation.

Table 1: Comparative Physicochemical Profile[3]

Feature	1-(2,3-DMPP) Hydrochloride	1-(2,3-DMPP) Free Base	Performance Implication
Physical State	White Crystalline Solid	Oily Liquid or Low-Melting Solid	HCl salt allows for easier weighing and bulk handling.
Melting Point	High (~297–300°C, dec.)	Low (< 50°C or Liquid)	High MP of salt indicates superior lattice energy and thermal stability.
Aqueous Solubility	High (> 20 mg/mL)	Low / Insoluble	Salt form is required for aqueous stock solutions in biological assays.
Hygroscopicity	Moderate (can form hydrates)	Low (hydrophobic)	Salt requires desiccated storage; Free base requires inert atmosphere (oxidation risk).
Spectral ID	N-H stretch ~2400-2700 cm ⁻¹ (broad)	N-H stretch ~3300 cm ⁻¹ (sharp)	Broad salt bands obscure some fingerprint regions in IR.

Part 3: Experimental Protocols

Protocol: Synthesis & Crystallization of 1-(2,3-DMPP) HCl

Objective: Convert commercial free base or crude reaction mixture into diffraction-quality HCl salt crystals.

- Dissolution: Dissolve 1.0 g of 1-(2,3-dimethylphenyl)piperazine free base in 10 mL of absolute ethanol.
- Acidification: Dropwise add 1.2 equivalents of concentrated HCl (37%) or 2M HCl in diethyl ether while stirring at 0°C.
- Precipitation: A white precipitate will form immediately.
- Recrystallization (Critical for XRD):
 - Heat the suspension to reflux until the solid dissolves (add minimal extra ethanol if needed).
 - Allow the solution to cool slowly to room temperature over 4 hours.
 - Place in a refrigerator (4°C) overnight.
- Harvest: Filter the needle-like crystals, wash with cold diethyl ether, and dry under vacuum.

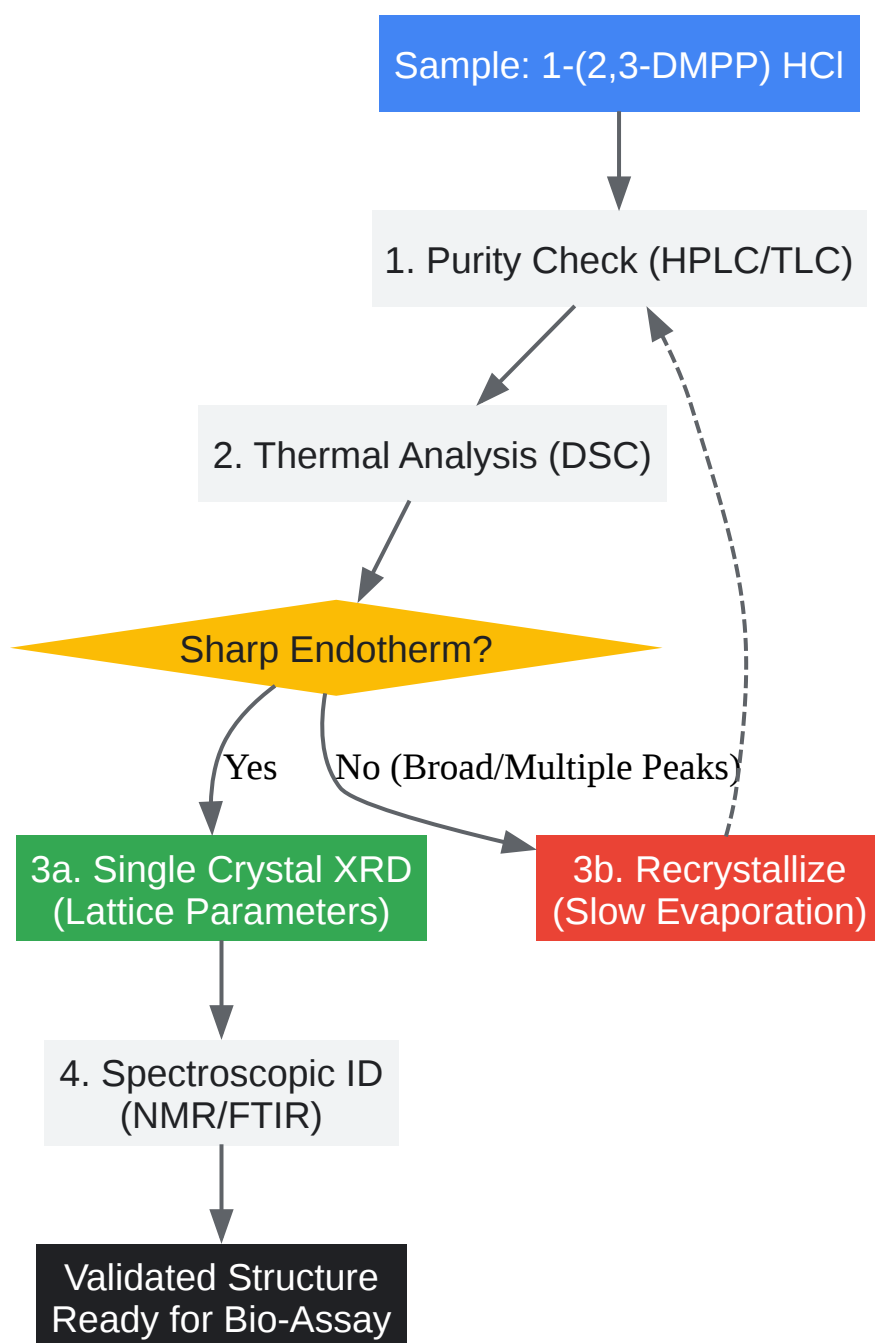
Protocol: Single Crystal Mounting

- Select a crystal with defined faces (approx. 0.2 x 0.2 x 0.3 mm).
- Mount on a glass fiber or MiTeGen loop using paratone oil.
- Collect data at 100 K to reduce thermal vibration and improve resolution.

Part 4: Visualization of Workflows

Diagram 1: Characterization Logic Flow

This decision tree guides the researcher through the validation process, ensuring no critical data point is missed.



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Caption: Logical workflow for validating the solid-state form of 1-(2,3-DMPP) HCl.

Diagram 2: Synthesis & Salt Formation Pathway

Visualizing the transformation from the lipophilic free base to the hydrophilic salt.



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Caption: Reaction pathway converting the free base to the stable hydrochloride salt.

References

- PubChem. (2025).[1] 1-(2,3-Dichlorophenyl)piperazine hydrochloride Compound Summary. (Used as homologous reference for physicochemical properties). Retrieved from [[Link](#)]
- SWG Drug. (2005). Monographs: Piperazine Derivatives Solubility and Screening. Retrieved from [[Link](#)]

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Sources

- 1. 1-(2,3-Dichlorophenyl)piperazine hydrochloride | C₁₀H₁₃Cl₃N₂ | CID 11630372 - PubChem [pubchem.ncbi.nlm.nih.gov]
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